

Hexavinylsiloxane: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Hexavinylsiloxane**

Cat. No.: **B1588441**

[Get Quote](#)

An in-depth exploration of the chemical structure, properties, synthesis, and potential applications of **hexavinylsiloxane**, tailored for researchers, scientists, and professionals in drug development.

Introduction

Hexavinylsiloxane is an organosilicon compound characterized by a siloxane backbone with six vinyl groups attached to the silicon atoms. This unique structure imparts a high degree of reactivity, making it a valuable precursor and crosslinking agent in polymer chemistry and materials science. While its primary applications have been in the realm of advanced materials, the biocompatibility and tunable properties of siloxane-based polymers have generated interest in their potential use in biomedical and pharmaceutical research. This guide provides a detailed overview of the chemical and physical properties of **hexavinylsiloxane**, comprehensive synthesis protocols, and an exploration of its current and potential future applications relevant to the scientific research community.

Chemical Structure and Identifiers

The fundamental structure of **hexavinylsiloxane** consists of two silicon atoms linked by an oxygen atom, with three vinyl (-CH=CH₂) groups bonded to each silicon atom.

Chemical Identifiers:

- IUPAC Name: 1,1,1,3,3,3-**Hexavinylsiloxane**

- CAS Number: 75144-60-4[\[1\]](#)
- Molecular Formula: C₁₂H₁₈OSi₂[\[1\]](#)
- SMILES String: C=C--INVALID-LINK--(C=C)O--INVALID-LINK--(C=C)C=C

Physicochemical Properties

A summary of the key physical and chemical properties of **hexavinylsiloxane** is presented in the table below. It is important to note that there are some discrepancies in the reported boiling point values in the literature, which may be attributed to different experimental conditions or purities of the samples.

Property	Value	Source(s)
Molecular Weight	234.44 g/mol	[1]
Appearance	Colorless liquid	
Boiling Point	115 °C (at 20 mmHg) / 207.8 °C (at 760 mmHg)	[2]
Density	0.84 g/cm ³	
Refractive Index	1.4667	
Solubility	Information not widely available, but expected to be soluble in common organic solvents.	
Melting Point	Data not readily available in the literature.	

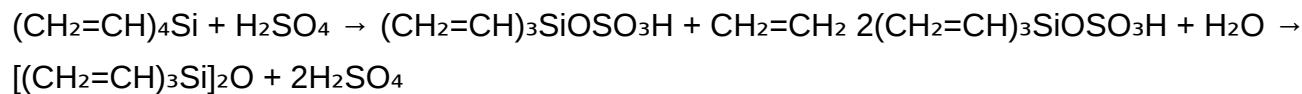
Synthesis of Hexavinylsiloxane

Hexavinylsiloxane can be synthesized through several routes. Two prominent methods are detailed below, both of which have been reported to produce the compound with high yields.

Synthesis from Tetravinylsilane

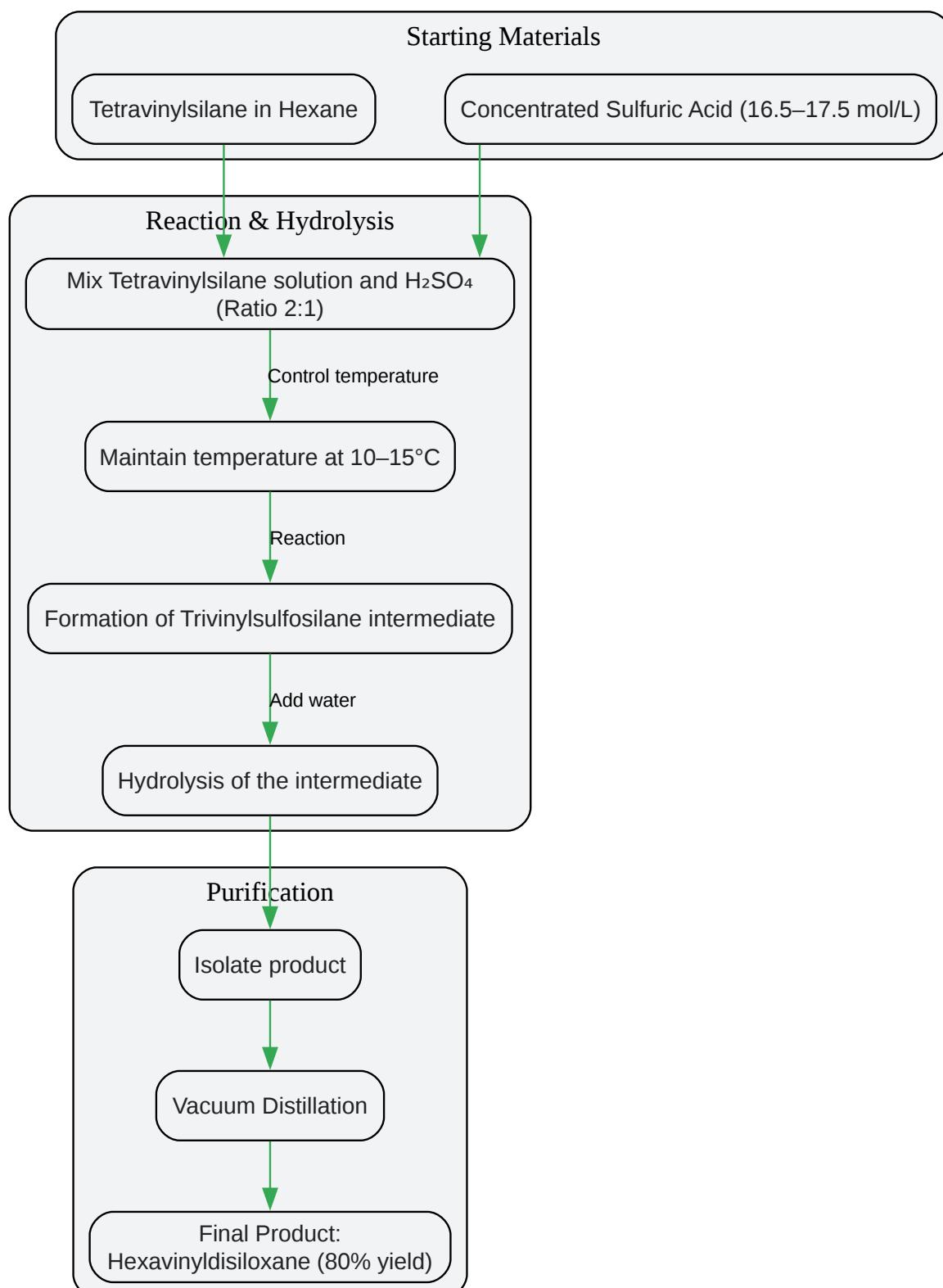
One effective method involves the treatment of a tetravinylsilane solution with concentrated sulfuric acid, followed by hydrolysis. This process can yield up to 80% **hexavinylidisiloxane**.

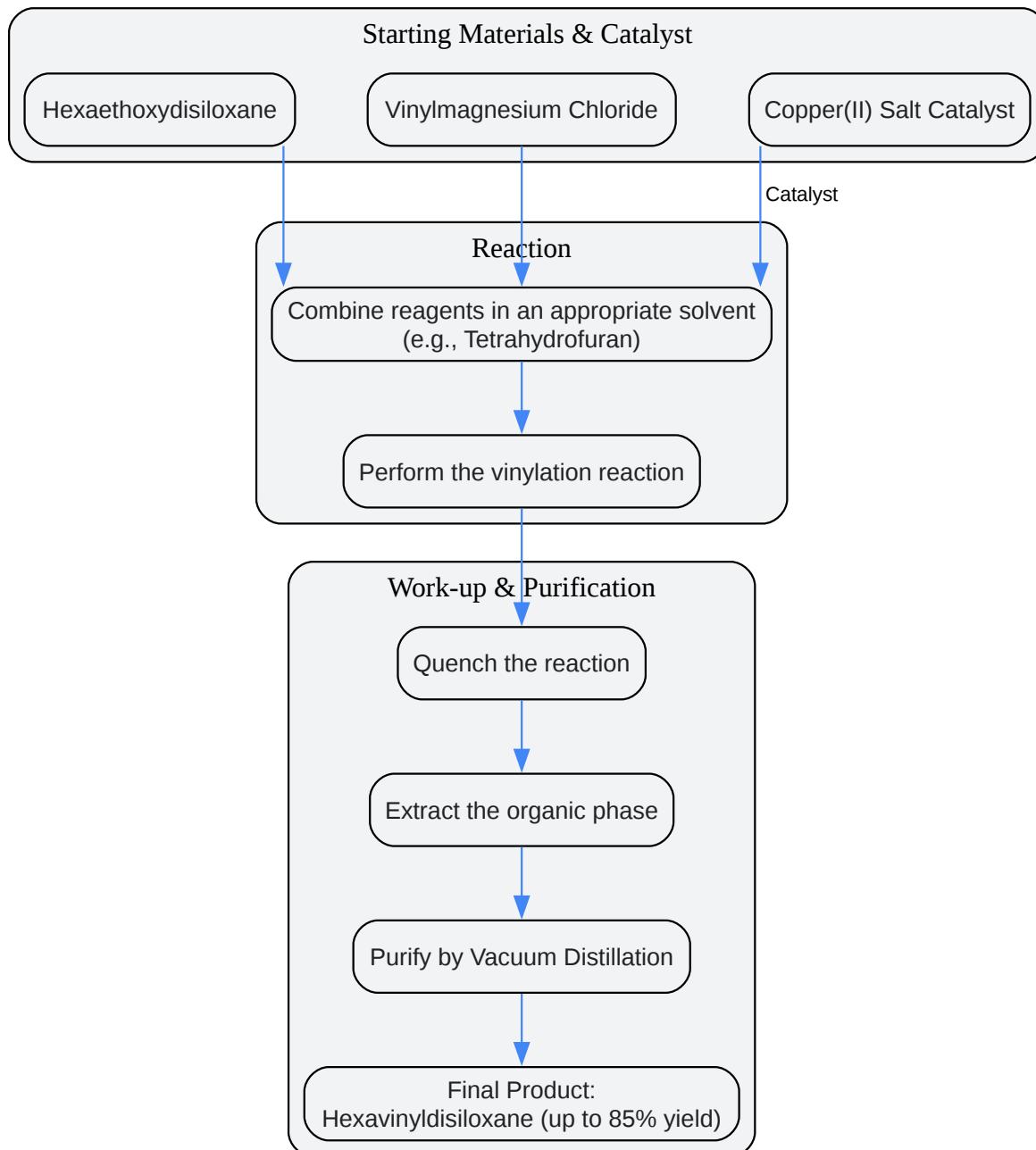
Reaction Scheme:



Experimental Protocol:

A detailed experimental protocol for this synthesis route is outlined below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NP-MRD: ^1H NMR Spectrum (1D, 700 MHz, H_2O , predicted) (NP0281805) [np-mrd.org]
- 2. pubcompare.ai [pubcompare.ai]
- To cite this document: BenchChem. [Hexavinylsiloxane: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1588441#hexavinylsiloxane-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com